

# MMP-9-IN-9: A Technical Guide to its Impact on Cellular Processes

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## Compound of Interest

Compound Name: *MMP-9-IN-9*

Cat. No.: *B1677354*

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## Introduction

**MMP-9-IN-9**, also identified as compound 4f, is a potent and selective inhibitor of Matrix Metalloproteinase-9 (MMP-9).<sup>[1]</sup> MMP-9 is a zinc-dependent endopeptidase that plays a critical role in the degradation of extracellular matrix (ECM) components. Its dysregulation is implicated in a variety of pathological processes, including tumor invasion and metastasis, inflammation, and neurodegenerative diseases. This technical guide provides an in-depth overview of **MMP-9-IN-9**, its mechanism of action, and its impact on key cellular processes, based on available research.

## Core Concepts

**MMP-9-IN-9** exerts its biological effects primarily through the selective inhibition of MMP-9's enzymatic activity. This inhibition has been shown to trigger a cascade of cellular events, most notably in the context of cancer biology. Research indicates that **MMP-9-IN-9** can induce apoptosis, disrupt mitochondrial function, and activate caspase-3, leading to cancer cell death.<sup>[2]</sup> While its anti-inflammatory and neuroprotective effects are commercially reported, detailed mechanistic studies in these areas are less prevalent in publicly available literature.

## Quantitative Data

The following tables summarize the quantitative data available for **MMP-9-IN-9** (compound 4f) from the primary literature.

Table 1: In Vitro Cytotoxicity of **MMP-9-IN-9** (Compound 4f)[2]

Cell Line	Cancer Type	IC50 (μM)
A549	Human Lung Cancer	1.59 - 7.48
C6	Rat Glioma	> 50
L929	Murine Fibroblast	> 50

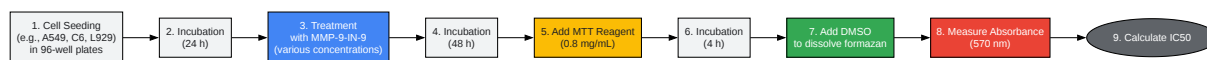
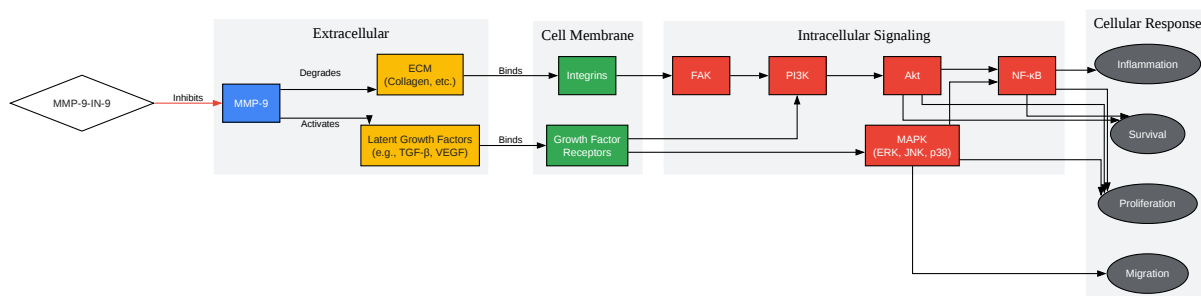
Table 2: MMP-9 Inhibition by **MMP-9-IN-9** (Compound 4f)[1][2]

Parameter	Value	Source
% Inhibition at 100 μg/mL	> 75%	[2]
IC50	5 nM	[1]

Note: A significant discrepancy exists between the reported IC50 value from the commercial vendor and the data from the primary research article. The potent 5 nM value may be the result of further optimization or more sensitive assays conducted by the vendor.

## Signaling Pathways

MMP-9 is a key modulator of multiple signaling pathways that regulate cell proliferation, survival, migration, and inflammation. By inhibiting MMP-9, **MMP-9-IN-9** is predicted to impact these pathways.



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## References

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